

3-(2,5-Difluorophenyl)phenol structure

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Compound of Interest

Compound Name: 3-(2,5-Difluorophenyl)phenol

CAS No.: 1261889-63-7

Cat. No.: B1425155

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Technical Monograph: **3-(2,5-Difluorophenyl)phenol** Advanced Fluorinated Biaryl Scaffolds for Medicinal Chemistry and Materials Science

Executive Technical Summary

3-(2,5-Difluorophenyl)phenol (CAS: 1261889-63-7) represents a specialized class of fluorinated biaryl scaffolds. Structurally, it consists of a phenolic ring linked at the meta-position to a 2,5-difluorobenzene moiety. This specific substitution pattern is not arbitrary; it is a precision-engineered motif designed to exploit the "Fluorine Effect" in drug discovery and liquid crystal engineering.^[1]

The strategic placement of fluorine atoms at the 2,5-positions of the distal ring, combined with the 3-hydroxy handle on the proximal ring, creates a unique electronic and steric profile. In medicinal chemistry, this scaffold serves as a bioisostere for biphenyl cores found in kinase inhibitors and NSAIDs, offering modulated lipophilicity (

) and metabolic resistance against CYP450 oxidation.^[1] In materials science, the dipole moment induced by the difluoro-substitution is critical for the dielectric anisotropy required in nematic liquid crystal displays.^[1]

Structural & Physicochemical Profile

The molecule operates on a biphenyl axis where the dihedral angle is influenced by the ortho-fluorine (at position 2').^[1] This creates a non-planar conformation essential for disrupting crystal packing in drug solubility or tailoring mesogenic phases in liquid crystals.^[1]

Table 1: Physicochemical Specifications

Property	Value / Description	Significance
Molecular Formula		Core biaryl composition
Molecular Weight	206.19 g/mol	Fragment-based drug discovery (FBDD) compliant
CAS Number	1261889-63-7	Unique Registry Identifier
LogP (Predicted)	~3.2 - 3.5	Optimal lipophilicity for membrane permeability
H-Bond Donors	1 (Phenolic -OH)	Critical for active site binding (Ser/Thr residues)
H-Bond Acceptors	3 (O, 2xF)	Fluorine acts as a weak acceptor; Oxygen is primary
Rotatable Bonds	1	Biaryl axis rotation (restricted by o-F)
Electronic Effect	-Inductive Withdrawal	Fluorines deactivate the distal ring; Phenol activates proximal ring

Synthesis Protocol: A Self-Validating Suzuki-Miyaura System

The most robust route to **3-(2,5-Difluorophenyl)phenol** is the Suzuki-Miyaura Cross-Coupling of 3-hydroxyphenylboronic acid and 1-bromo-2,5-difluorobenzene. This convergent approach is preferred over using fluorinated boronic acids due to the higher stability and commercial availability of the brominated electrophile.^[1]

Reaction Logic & Causality

- Catalyst Selection:

is chosen over

.^[1] The bidentate dppf ligand prevents catalyst deactivation via

-hydride elimination and resists oxidation better than triphenylphosphine, ensuring high turnover numbers (TON) for electron-deficient aryl halides.^[1]

- Base Selection: Potassium Carbonate (

) provides mild activation of the boronic acid to the boronate species without deprotonating the phenol to a degree that causes side-reactions (though some phenoxide formation facilitates solubility).^[1]

- Solvent System: 1,4-Dioxane/Water (4:1).^[1] The water is strictly necessary to dissolve the inorganic base and facilitate the transmetallation step.^[1]

Step-by-Step Methodology

Reagents:

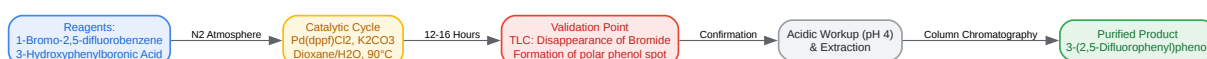
- 1-Bromo-2,5-difluorobenzene (1.0 equiv) [CAS: 399-94-0]^[2]^[3]^[4]
- 3-Hydroxyphenylboronic acid (1.1 equiv)^[1]
- (3-5 mol%)^[1]
- (2.5 equiv)^[1]
- Solvent: 1,4-Dioxane/Water (degassed)^[1]

Protocol:

- Inerting: Charge a round-bottom flask with the aryl bromide, boronic acid, base, and catalyst.^[1] Evacuate and backfill with Nitrogen () three times.^[1] Reason: Oxygen poisons the Pd(0) active species.^[1]

- Solvation: Add the degassed Dioxane/Water mixture via syringe.
- Reflux: Heat the mixture to 90°C for 12-16 hours.
- Monitoring (Self-Validation):
 - Perform TLC (Hexane/EtOAc 4:1).
 - Checkpoint: The starting bromide (high R_f, non-polar) must disappear.^[1] The product will appear as a UV-active spot with lower R_f (due to the -OH group).^[1]
- Workup: Cool to RT. Acidify carefully with 1M HCl to pH ~4 (to protonate the phenol).^[1] Extract with Ethyl Acetate (3x).^[1] Wash organics with brine, dry over ^[1]
- Purification: Flash column chromatography on silica gel. Gradient elution (0% 20% EtOAc in Hexanes).^[1]

Synthetic Workflow Visualization



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Figure 1: Convergent Suzuki-Miyaura synthesis workflow for **3-(2,5-Difluorophenyl)phenol**.

Applications & Mechanism of Action

Medicinal Chemistry: The Fluorine Bioisostere

In drug design, this scaffold is often used to replace a standard biphenyl or phenyl-pyridine core.^[1]

- Metabolic Blocking: The fluorine atoms at positions 2 and 5 block the most reactive sites for metabolic oxidation (para- and ortho- positions relative to the biaryl bond), significantly

extending the half-life (

) of the drug candidate.[1]

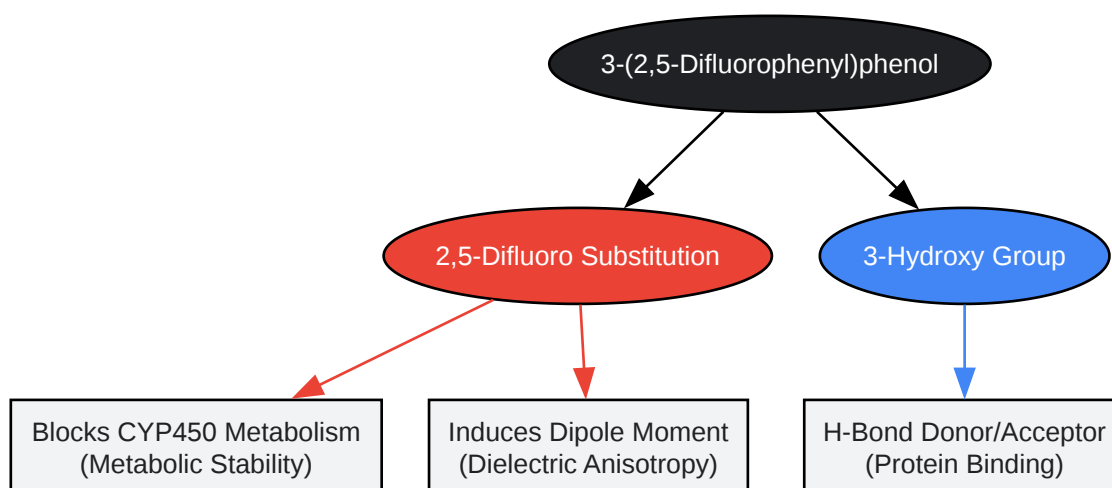
- Binding Affinity: The electron-withdrawing nature of the fluorines acidifies the distal phenolic proton (lowering
(), potentially strengthening hydrogen bond interactions with target proteins (e.g., Kinase hinge regions).[1]

Material Science: Liquid Crystals

Difluorophenyl derivatives are "mesogenic cores."[1]

- Dielectric Anisotropy (): The C-F bonds create a strong permanent dipole.[1] When aligned in a liquid crystal matrix, this allows the molecules to switch orientation rapidly under an electric field, a critical property for LCD refresh rates.[1]
- Viscosity: The lateral fluorine substitution (2,5-pattern) disrupts intermolecular stacking just enough to lower the viscosity of the nematic phase without destroying the liquid crystalline state completely.[1]

Electronic Impact Visualization



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Figure 2: Structure-Activity Relationship (SAR) map detailing the functional roles of the scaffold's substituents.

Analytical Characterization Standards

To validate the integrity of the synthesized structure, the following spectroscopic signatures must be observed. These serve as the "Trustworthiness" checks for the researcher.

- NMR (DMSO-
 , 400 MHz):
 - ~9.6 ppm (s, 1H): Phenolic -OH (Exchangeable with
).[\[1\]](#)
 - ~6.8 - 7.5 ppm (m, 7H): Aromatic region.[\[1\]](#) Look for the complex splitting of the difluorophenyl ring (td or ddd patterns) distinct from the simpler phenol ring signals.[\[1\]](#)
- NMR:
 - Two distinct signals in the range of -110 to -140 ppm (relative to
).[\[1\]](#) The coupling pattern will reveal the para relationship between the fluorines if they were 1,4, but in the 2,5-isomer, they are para to H and meta to each other, showing distinct coupling constants (
 and
).[\[1\]](#)
- Mass Spectrometry (ESI-):
 - Target Mass: 206.19.[\[1\]](#)
 - Observed Ion:
 at m/z 205.1.[\[1\]](#)

References

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